

Essential Safety and Operational Guide for THP104c

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Compound of Interest

Compound Name: THP104c

Cat. No.: B10829467

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety, handling, and disposal procedures for **THP104c**, a mitochondrial fission inhibitor. The following information is intended to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

THP104c is a potent inhibitor of mitochondrial fission. A summary of its key chemical data is provided below.

Property	Value	Reference
Chemical Name	THP104c	[1]
CAS Number	877792-12-6	[1]
Molecular Formula	C ₂₀ H ₁₆ N ₄ O ₂ S	[1]
Molecular Weight	376.43 g/mol	[1]
Appearance	Solid	
Solubility	Soluble in DMSO	
Storage (Powder)	-20°C for 2 years	
Storage (in DMSO)	-80°C for 6 months, -20°C for 1 month	

Hazard Identification and Safety Precautions

THP104c is classified as a hazardous substance. Strict adherence to safety protocols is mandatory.

GHS Hazard Classification:[1]

- Acute Toxicity, Oral (Category 3), H301: Toxic if swallowed.
- Acute Toxicity, Dermal (Category 3), H311: Toxic in contact with skin.
- Acute Toxicity, Inhalation (Category 3), H331: Toxic if inhaled.

Precautionary Measures:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P264: Wash hands thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.

- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- Response:
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
 - P330: Rinse mouth.
 - P361+P364: Take off immediately all contaminated clothing and wash it before reuse.
- Storage:
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.
 - P405: Store locked up.

Proper Disposal Procedures

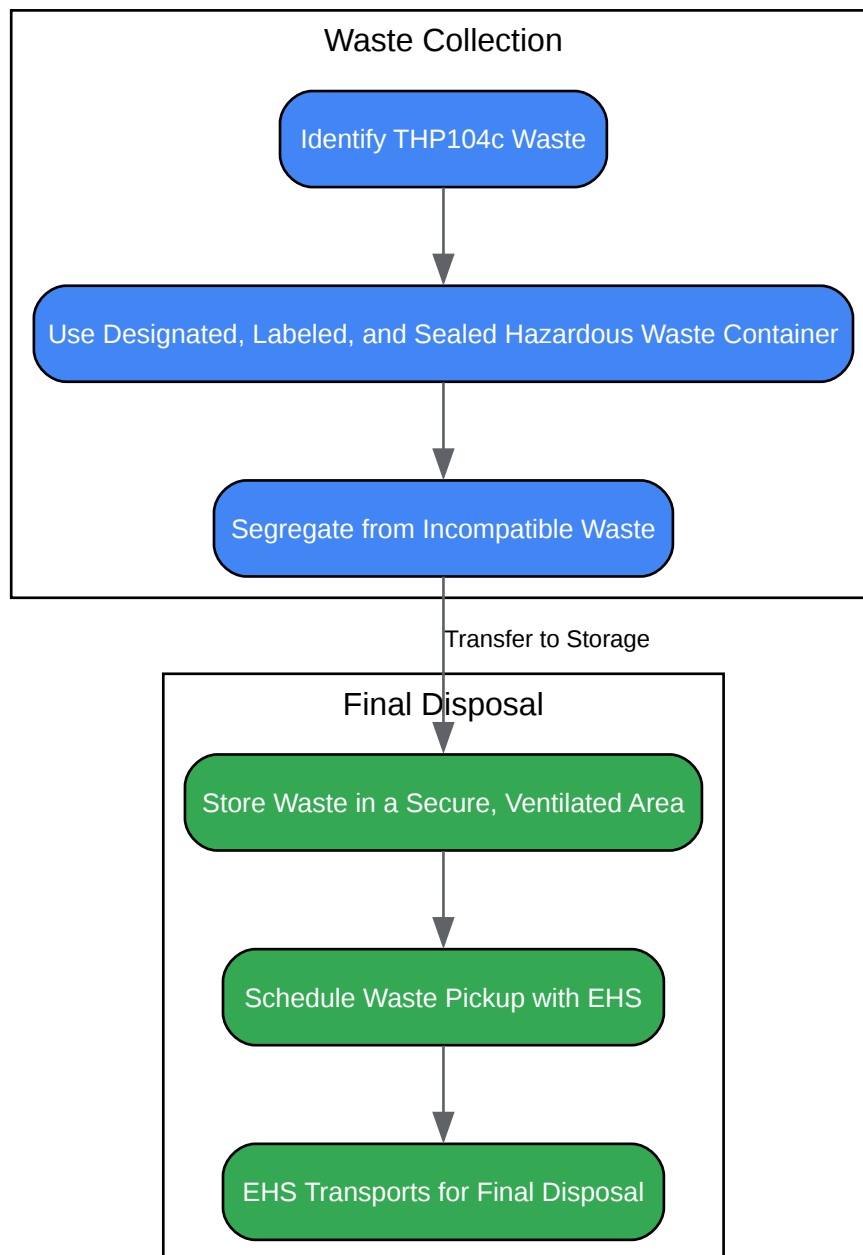
Proper disposal of **THP104c** and its containers is critical to prevent environmental contamination and ensure regulatory compliance. The primary directive for disposal is to adhere to local, state, and federal regulations.

Step-by-Step Disposal Workflow:

- Waste Identification: Label all waste containing **THP104c** as "Hazardous Waste."
- Container Management:
 - Use a dedicated, compatible, and leak-proof container for **THP104c** waste.
 - Keep the waste container securely closed when not in use.
 - Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

- **Disposal of Unused Product:** If the pure compound is to be disposed of, it must be treated as hazardous waste. Do not attempt to dispose of it down the drain or in regular trash.
- **Disposal of Contaminated Materials:** Any materials that have come into contact with **THP104c**, such as personal protective equipment (PPE), pipette tips, and culture flasks, should be collected and disposed of as hazardous waste.
- **Empty Containers:** Empty containers of **THP104c** should be triple-rinsed with an appropriate solvent. The rinsate must be collected and treated as hazardous waste. After triple-rinsing, the container can be disposed of according to institutional guidelines for decontaminated containers.
- **Contact Environmental Health and Safety (EHS):** Schedule a pickup for your hazardous waste with your institution's EHS office.

THP104c Disposal Workflow



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Caption: A logical workflow for the proper disposal of **THP104c**.

Experimental Protocols

While specific experimental protocols for **THP104c** are not yet widely published, methodologies for functionally similar Drp1 inhibitors (e.g., Mdivi-1, P110) can provide a strong foundational

approach. The following are generalized protocols for studying the effects of a mitochondrial fission inhibitor in a cell culture model.

Protocol 1: Inhibition of Mitochondrial Fission in Cultured Cells

This protocol details the treatment of cultured cells with a Drp1 inhibitor to assess its effect on mitochondrial morphology.

- Cell Culture: Plate cells (e.g., SH-SY5Y, HeLa) on glass-bottom dishes suitable for microscopy. Allow cells to adhere and grow to the desired confluency.
- Preparation of Stock Solution: Prepare a high-concentration stock solution of **THP104c** in sterile DMSO.
- Treatment:
 - Dilute the **THP104c** stock solution in pre-warmed cell culture medium to the desired final concentration. It is recommended to perform a dose-response curve to determine the optimal concentration.
 - Remove the existing medium from the cells and replace it with the medium containing **THP104c**.
 - Incubate the cells for the desired treatment duration.
- Mitochondrial Staining:
 - Following treatment, remove the medium and wash the cells with a buffered saline solution (e.g., PBS).
 - Incubate the cells with a mitochondrial-specific fluorescent probe (e.g., MitoTracker Red CMXRos) according to the manufacturer's instructions.
- Imaging and Analysis:
 - Image the cells using a fluorescence microscope.

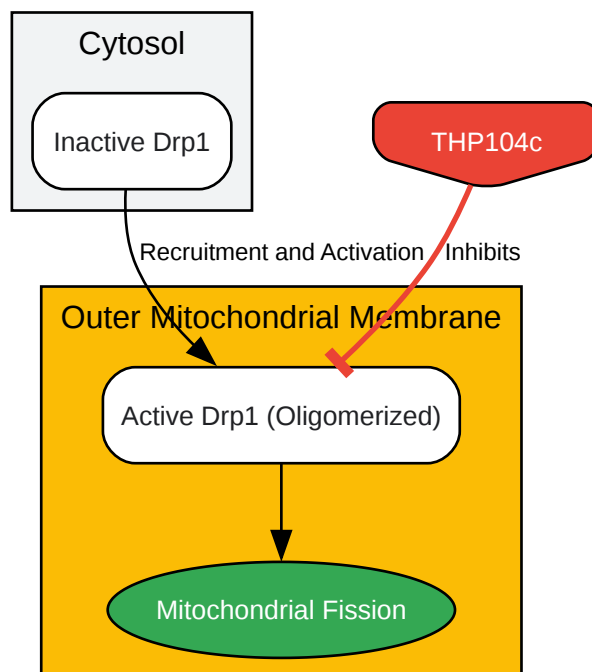
- Analyze the mitochondrial morphology. In untreated or vehicle-treated cells, mitochondria will typically appear as fragmented, punctate structures. In cells treated with an effective concentration of **THP104c**, mitochondria are expected to exhibit a more elongated and interconnected (fused) morphology.

Mechanism of Action: Signaling Pathway

THP104c functions by inhibiting the process of mitochondrial fission. This process is primarily regulated by the Dynamin-related protein 1 (Drp1).

Under normal physiological conditions or in response to cellular stress, Drp1 is recruited from the cytosol to the outer mitochondrial membrane. There, it oligomerizes and forms a ring-like structure that constricts and ultimately divides the mitochondrion. **THP104c** is believed to interfere with the function of Drp1, preventing its ability to mediate mitochondrial fission. This leads to an imbalance in mitochondrial dynamics, favoring fusion and resulting in elongated mitochondrial networks.

Mitochondrial Fission Signaling Pathway and Inhibition by THP104c



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Caption: **THP104c** inhibits mitochondrial fission by targeting Drp1.

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References

- 1. US9243232B2 - Inhibitors of mitochondrial fission and methods of use thereof - Google Patents [patents.google.com]
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